Advanced Molecular Modeling of N-Phenylphthalamic Acid Derivatives

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Compound of Interest

Compound Name:	*2-(Phenylcarbamoyl)benzoic acid*
CAS No.:	*4727-29-1*
Cat. No.:	*B1674713*

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Executive Summary

N-phenylphthalamic acid derivatives represent a unique chemical space in drug discovery, serving as open-ring precursors to N-phenylphthalimides while possessing distinct biological activities of their own, particularly in anti-inflammatory (COX-2 inhibition) and antidiabetic (DPP-IV inhibition) pathways.

This guide provides a rigorous, self-validating workflow for modeling these derivatives. Unlike rigid templates, this document follows the logical progression of a drug discovery campaign: Electronic Characterization (DFT)

Static Binding Assessment (Docking)

Dynamic Stability (MD)

Pharmacokinetic Profiling (ADMET).

Phase 1: Quantum Mechanical Characterization (DFT)

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Before docking, one must establish the accurate electronic geometry of the ligand. N-phenylphthalamic acids exist in a delicate equilibrium between the open-ring acid/amide form and the closed-ring imide form. Standard force fields (MMFF94) often fail to capture the intramolecular hydrogen bonding between the carboxylic acid proton and the amide carbonyl oxygen found in the open form.

The Protocol: Density Functional Theory

Objective: Determine the global minimum energy conformation and calculate Frontier Molecular Orbitals (FMO).

- Software: Gaussian 16 or ORCA 5.0.
- Functional/Basis Set: B3LYP/6-31G(d,p).
  - Causality: B3LYP provides the optimal balance of cost vs. accuracy for organic molecules. The 6-31G(d,p) basis set adds polarization functions essential for modeling the lone pairs on the carboxylic oxygen and amide nitrogen.
- Solvation Model: IEFPCM (Integral Equation Formalism Polarizable Continuum Model) using water (

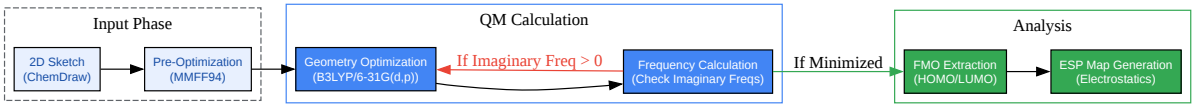
) to mimic physiological conditions.

Key Output Parameters

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Parameter	Description	Biological Relevance
HOMO Energy ( )	Highest Occupied Molecular Orbital	Indicates electron-donating ability (nucleophilicity).[1] High correlates with better antioxidant potential.
LUMO Energy ( )	Lowest Unoccupied Molecular Orbital	Indicates electron-accepting ability (electrophilicity).
Gap ( )		Chemical Hardness ( ): A large gap implies high stability/low reactivity. A small gap suggests high reactivity and better protein binding potential.
Dipole Moment ( )	Vector sum of charges	Higher dipole moments often correlate with stronger polar interactions in the binding pocket.

DFT Workflow Visualization



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Figure 1: DFT workflow ensuring the ligand is in a true local minimum (no imaginary frequencies) before docking.

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Phase 2: Molecular Docking & Interaction Profiling

N-phenylphthalamic acid derivatives have demonstrated efficacy against Cyclooxygenase-2 (COX-2) (anti-inflammatory) and Dipeptidyl Peptidase-IV (DPP-IV) (antidiabetic).

Target Selection & Preparation

- Primary Target: COX-2 (PDB ID: 3LN1 - Celecoxib bound structure).
- Secondary Target: DPP-IV (PDB ID: 4A5S).

Self-Validating Protocol:

- Redocking: Before docking new derivatives, you must extract the co-crystallized ligand (e.g., Celecoxib) and re-dock it.
- Acceptance Criteria: The Root Mean Square Deviation (RMSD) between the docked pose and the crystal pose must be

  Å. If RMSD

  Å, the grid box or scoring function parameters are incorrect.

Ligand Protonation States (Critical Step)

Phthalamic acid contains a carboxylic acid group (

).

- Physiological pH (7.4): The group will be deprotonated (

).
- Modeling Consequence: You must model the ligand as an anion. Modeling it as neutral (

) will result in false hydrogen bonds that cannot exist in vivo.

Docking Workflow

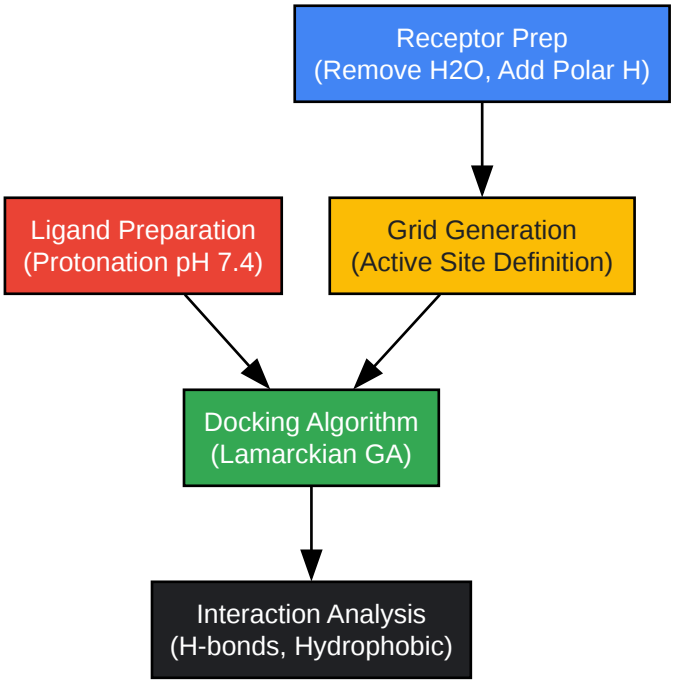
- Software: AutoDock Vina (Open Source) or Glide (Schrödinger).

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- Grid Box: Centered on the active site residues (e.g., Arg120 and Tyr355 for COX-2). Dimensions:

  Å.

Docking Logic Diagram



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Figure 2: Molecular docking pipeline emphasizing correct protonation states for phthalamic acid derivatives.

Phase 3: Molecular Dynamics (MD) Simulation

Docking provides a static snapshot. MD simulations are required to verify if the ligand stays in the pocket under dynamic conditions.

Simulation Setup (GROMACS)

- Topology Generation:
  - Protein: CHARMM36m or AMBER99SB-ILDN force field.

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- Ligand: CGenFF (CHARMM) or GAFF (General Amber Force Field).

- Solvation: TIP3P water model in a cubic box (1.0 nm buffer).
- Neutralization: Add

  or

  ions to balance the system charge.

The Production Run

- Minimization: Steepest descent (50,000 steps).
- Equilibration:
  - NVT (Canonical): 100 ps to stabilize temperature (300 K).
  - NPT (Isobaric): 100 ps to stabilize pressure (1 bar).
- Production: 50–100 ns.

Analysis Metrics

- RMSD (Root Mean Square Deviation): Measures structural stability. A plateau indicates equilibrium.
- RMSF (Root Mean Square Fluctuation): Measures flexibility of residues. High RMSF in the binding loop suggests unstable binding.
- H-Bond Lifetime: Percentage of simulation time a specific H-bond exists.

  indicates a strong, "anchoring" interaction.

Phase 4: ADMET Prediction

Using tools like SwissADME or pkCSM, evaluate the "druggability" of the derivatives.

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Property	Threshold/Rule	Relevance to Phthalamic Acids
Lipophilicity (LogP)	(Lipinski)	Phthalamic acids are polar; ensure LogP isn't too low (poor membrane permeability).
TPSA	Å	High TPSA (due to COOH and CONH) may limit Blood-Brain Barrier (BBB) penetration.
GI Absorption	High	Essential for oral administration.
CYP Inhibition	No inhibition preferred	N-phenyl rings can sometimes inhibit CYP isoforms; check CYP2C9/CYP3A4.

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